5-Chloroquinazoline CAS number and IUPAC name

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Compound of Interest

Compound Name:	*5-Chloroquinazoline*
CAS No.:	*7556-90-3*
Cat. No.:	*B1603867*

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Technical Monograph: 5-Chloroquinazoline

Scaffold Analysis & Synthetic Utility in Medicinal Chemistry

Executive Summary & Chemical Identity

5-Chloroquinazoline is a specialized heterocyclic scaffold distinct from its more ubiquitous isomers (4-, 6-, or 7-chloroquinazoline). While the 4-chloro isomer serves primarily as a leaving group functionality for nucleophilic aromatic substitution (

), the 5-chloro isomer represents a core structural modification to the benzenoid ring.

In drug design, the 5-chloro substituent is strategically employed to exert peri-strain on substituents at the C4 position, locking conformations and altering the electronic density of the pyrimidine ring without compromising the H-bond acceptor capacity of N1.

Chemical Identity Data

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Property	Specification
IUPAC Name	5-Chloroquinazoline
CAS Number	7556-90-3
Molecular Formula	
Molecular Weight	164.59 g/mol
SMILES	Clc1cccc2cncnc12
InChI Key	PZBPUQLXRIVVIO-UHFFFAOYSA-N
Appearance	Off-white to pale yellow crystalline solid
Melting Point	87–88 °C

Synthetic Architecture

The synthesis of **5-chloroquinazoline** requires careful regiochemical control. Unlike 4-chloroquinazoline, which is generated by chlorinating the oxo-group, the 5-chloro moiety must be installed via the precursor (anthranilic acid derivative) or via cyclization of a pre-chlorinated benzaldehyde.

Preferred Route: The Modified Niementowski Cyclization

We prioritize the 6-chloroanthranilic acid route over the benzaldehyde route for scalability and purity profile. The aldehyde route (using 2-amino-6-chlorobenzaldehyde) often suffers from oxidation instability.

Protocol Logic:

- Precursor Selection: We utilize 2-amino-6-chlorobenzoic acid (6-chloroanthranilic acid). The chlorine at position 6 of the benzene ring becomes position 5 in the fused quinazoline system.
- Cyclization: Condensation with formamide yields 5-chloroquinazolin-4(3H)-one.
- Aromatization (Optional): If the fully aromatic parent is required, the 4-oxo group is converted to a chloro (via

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) and then reductively dehalogenated.

Step-by-Step Methodology (Route B: 4-Oxo Intermediate)

- Cyclocondensation (Formation of the Core):
  - Reagents: 2-Amino-6-chlorobenzoic acid (1.0 eq), Formamide (5.0 eq).
  - Conditions: Reflux at 140–150 °C for 4–6 hours.
  - Mechanism: Thermal condensation forms the amide bond followed by cyclodehydration.
  - Workup: Cool to RT. The product, 5-chloroquinazolin-4(3H)-one, precipitates. Filter and wash with cold water.
- Chlorination (Activation of C4):
  - Reagents: 5-Chloroquinazolin-4(3H)-one,

    (excess),

    -Diethylaniline (catalytic).
  - Conditions: Reflux for 3 hours.
  - Product:4,5-Dichloroquinazoline.
  - Note: The C4-Cl is highly reactive; the C5-Cl is stable.
- Selective Dehalogenation (Synthesis of Parent 7556-90-3):
  - Reagents: 4,5-Dichloroquinazoline, Tosylhydrazide, then base (or

    with controlled

).
  - Critical Control: Standard hydrogenation often removes both chlorines. To isolate **5-chloroquinazoline**, use a mild reductive cleavage of the 4-hydrazino derivative.

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Mechanistic Visualization (Graphviz)

The following diagram illustrates the regiochemical logic and the divergence between generating the "Parent" scaffold versus the "Active" 4-functionalized drug core.

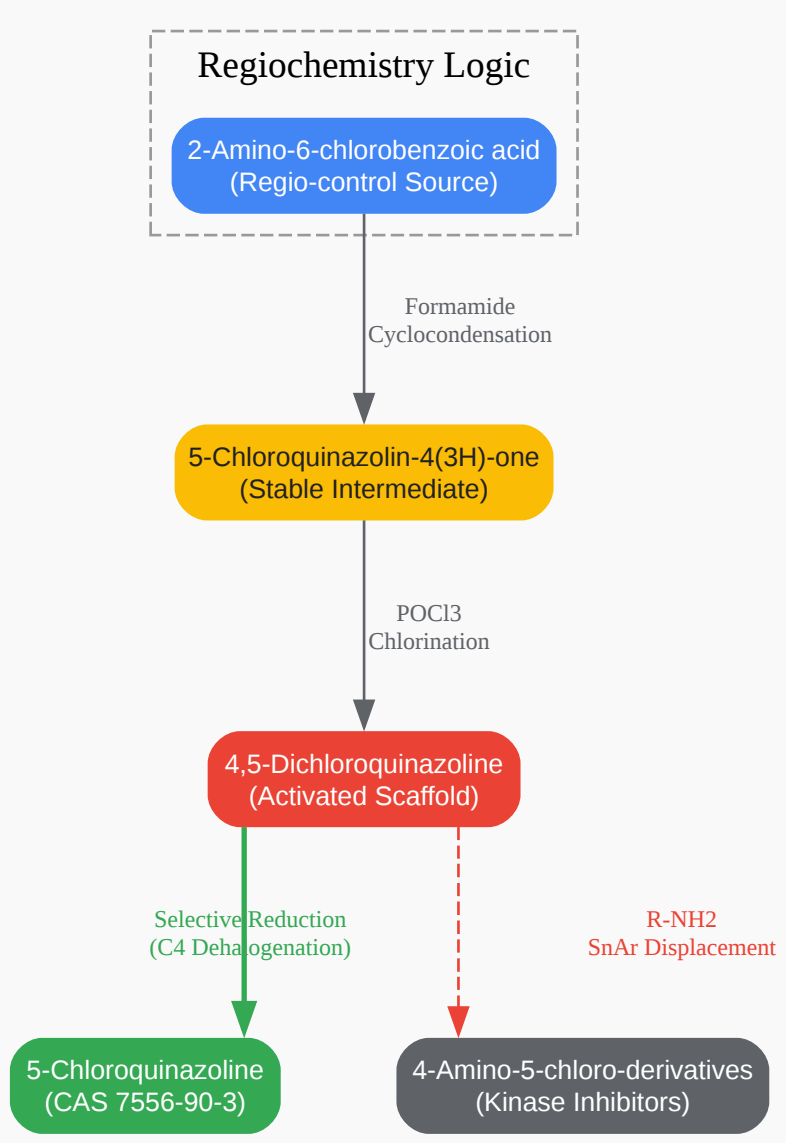

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Figure 1: Synthetic flowchart demonstrating the origin of the 5-chloro substituent from the 6-chloroanthranilic acid precursor and the divergence point for API synthesis.

Reactivity Profile & SAR Implications

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For medicinal chemists, the **5-chloroquinazoline** scaffold offers unique physicochemical properties compared to the standard 6- or 7-substituted analogs (e.g., Gefitinib).

A. The "Peri-Effect" (Steric/Electronic)

The C5-Chlorine atom is located in the peri-position relative to C4.

- Steric Consequence: If a nucleophile (e.g., an aniline) is introduced at C4, the C5-Cl creates steric clash, forcing the C4-substituent to twist out of coplanarity with the quinazoline ring. This is vital for atropisomerism studies or for fitting into kinase pockets where a twisted conformation is required for selectivity.
- Electronic Consequence: The Inductive (

) effect of Cl at C5 deactivates the pyrimidine ring less effectively than at C6/C7 due to resonance node positions, but it still facilitates nucleophilic attack at C4.

B. Comparative Reactivity Table

Position of Cl	Reactivity Type	Stability	Application
C4	Leaving Group	Low (Hydrolyzes to ketone)	Intermediate for amination ( ).
C5	Scaffold Modifier	High (Metabolically stable)	Steric locker; Lipophilicity enhancer.
C6/C7	Scaffold Modifier	High	Standard electronic tuning (e.g., Tarceva).

Critical Handling & Safety Protocols

- Hazard Classification: **5-Chloroquinazoline** and its precursors are typically Skin Irritant (Category 2) and Eye Irritant (Category 2A).
- Storage: Unlike 4-chloroquinazoline, which must be stored under inert gas at -20°C to prevent hydrolysis, **5-chloroquinazoline** is relatively stable at room temperature. However, it should be kept desiccated.

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- Incompatibility: Avoid strong oxidizing agents.[1]

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Sources

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